

Application Notes and Protocols for (E/Z)-OSM-SMI-10B

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Compound of Interest

Compound Name: (E/Z)-OSM-SMI-10B

Cat. No.: B10754565

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Introduction

(E/Z)-OSM-SMI-10B is a derivative of OSM-SMI-10 and acts as a small molecule inhibitor of Oncostatin M (OSM), a pleiotropic cytokine from the interleukin-6 (IL-6) family.[1][2] OSM is involved in various physiological and pathological processes, including inflammation, hematopoiesis, and the regulation of cell proliferation.[3] **(E/Z)-OSM-SMI-10B** functions by binding to OSM, which in turn significantly reduces OSM-induced phosphorylation of STAT3 in cancer cells.[1][4] This inhibitory action on the OSM signaling pathway makes it a valuable tool for research in areas such as oncology and inflammatory diseases. These application notes provide a detailed protocol for the preparation of a stock solution of **(E/Z)-OSM-SMI-10B** in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

For ease of reference, the key quantitative data for **(E/Z)-OSM-SMI-10B** is summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₄ O ₇	
Molecular Weight	378.33 g/mol	
Solubility in DMSO	250 mg/mL (660.80 mM) (ultrasonication required)	
Recommended Solvent	DMSO (Dimethyl Sulfoxide), newly opened	
Appearance	Solid	

Experimental Protocols

Materials:

- **(E/Z)-OSM-SMI-10B** powder
- Anhydrous/Hygroscopic Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Calibrated micropipettes and sterile tips

Protocol for Preparing a 10 mM Stock Solution:

- Preparation: Before starting, ensure that the **(E/Z)-OSM-SMI-10B** powder and DMSO are at room temperature. It is crucial to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by moisture.
- Weighing: Accurately weigh the desired amount of **(E/Z)-OSM-SMI-10B** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh

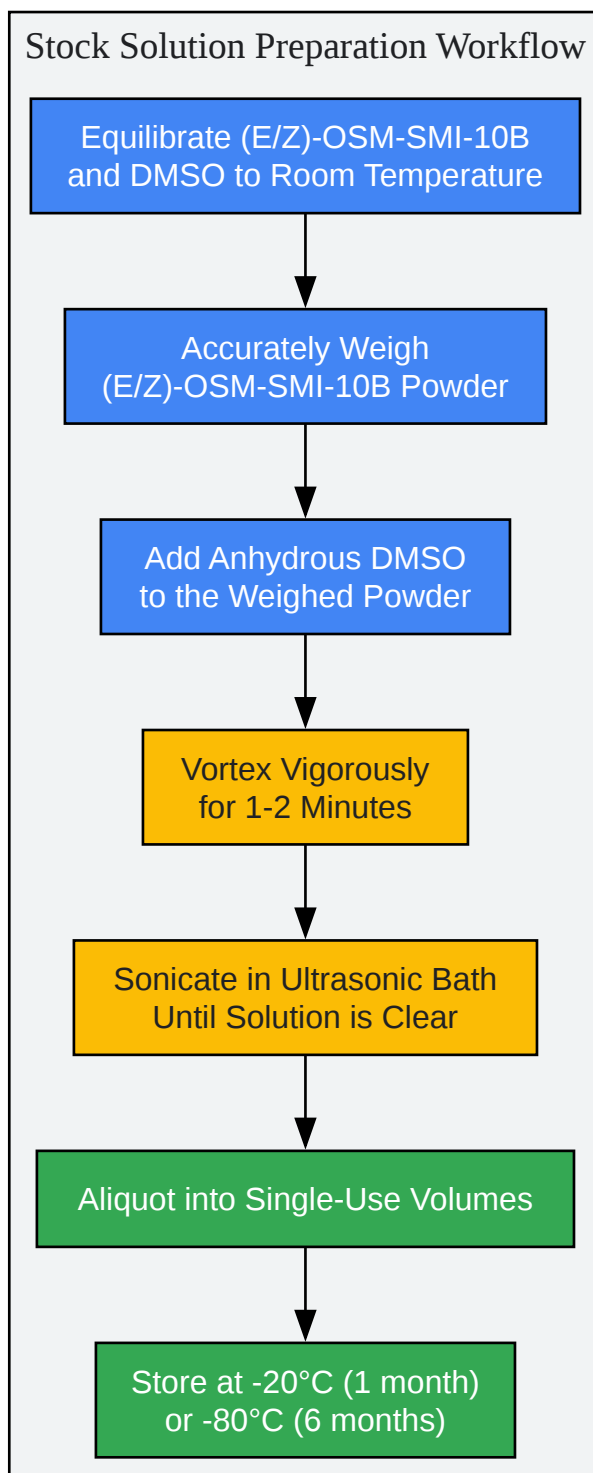
out 3.7833 mg of the compound.

- Dissolution:
 - Add the weighed **(E/Z)-OSM-SMI-10B** powder to a sterile microcentrifuge tube or vial.
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube. For 3.7833 mg to make a 10 mM solution, you would add 1 mL of DMSO. A pre-calculated table for various volumes and concentrations is provided below for convenience.
- Mixing and Sonication:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Due to the nature of the compound, ultrasonication is required to achieve complete dissolution. Place the tube in an ultrasonic bath and sonicate until the solution is clear and free of any visible particulates.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles, which can lead to product inactivation.
 - For long-term storage, store the aliquots at -80°C for up to 6 months.
 - For short-term storage, aliquots can be stored at -20°C for up to 1 month.

Stock Solution Preparation Table:

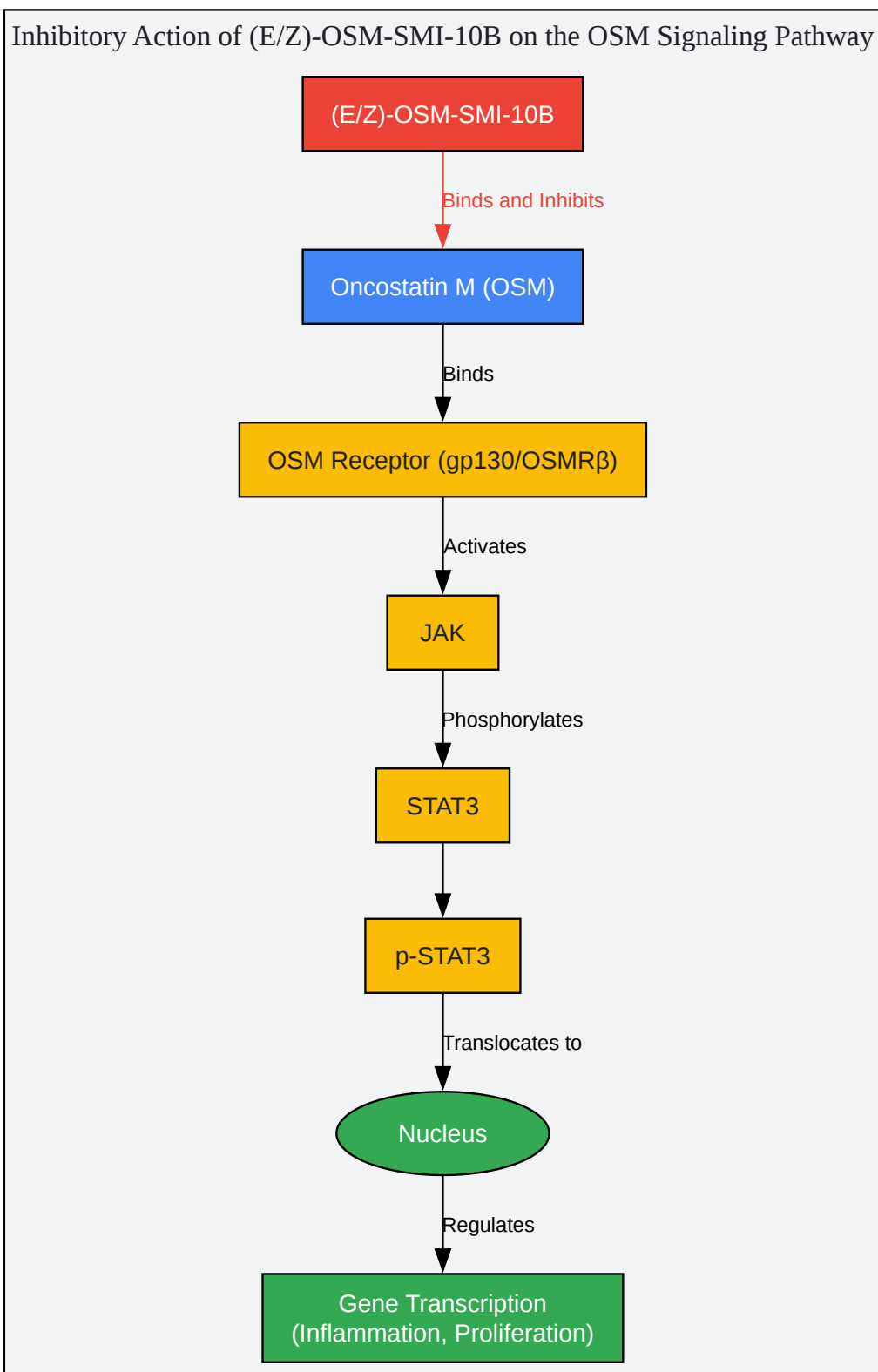
Desired Concentration	Mass of (E/Z)-OSM-SMI-10B for 1 mL	Mass of (E/Z)-OSM-SMI-10B for 5 mL	Mass of (E/Z)-OSM-SMI-10B for 10 mL
1 mM	0.3783 mg	1.8915 mg	3.783 mg
5 mM	1.8915 mg	9.4575 mg	18.915 mg
10 mM	3.783 mg	18.915 mg	37.83 mg

Visualizations



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Caption: Workflow for preparing **(E/Z)-OSM-SMI-10B** stock solution.



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Caption: **(E/Z)-OSM-SMI-10B** inhibits the OSM/STAT3 signaling pathway.

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